

Proper Disposal of Trinitroacetonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Trinitroacetonitrile*

Cat. No.: *B13761577*

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Disclaimer: **Trinitroacetonitrile** (CAS No. 630-72-8) is a highly energetic and potentially explosive compound. This document provides guidance on its safe handling and preparation for disposal. Under no circumstances should untrained personnel attempt to neutralize or dispose of this substance. The information provided is based on general principles for handling hazardous and energetic materials. Always consult with your institution's Environmental Health and Safety (EHS) department and a licensed hazardous waste disposal professional before handling this compound.

Immediate Safety and Handling Precautions

Trinitroacetonitrile is a dangerous substance that must be handled with extreme caution in a controlled laboratory environment. Personnel must be equipped with appropriate Personal Protective Equipment (PPE), including but not limited to:

- Flame-retardant laboratory coat
- Chemical splash goggles and a face shield
- Heavy-duty chemical-resistant gloves (e.g., butyl rubber or thick nitrile)
- Hearing and respiratory protection may be required, based on the scale of handling.

All operations involving **trinitroacetonitrile** should be conducted in a certified chemical fume hood with the sash at the lowest practical height. An emergency shower and eyewash station

must be immediately accessible. All sources of ignition, shock, friction, and static discharge must be eliminated from the work area.

Quantitative Data Summary

Limited publicly available data exists for **trinitroacetonitrile**. The following table summarizes key known physical and chemical properties.

Property	Value	Source
CAS Number	630-72-8	[NIST WebBook]
Molecular Formula	<chem>C2N4O6</chem>	[NIST WebBook]
Molecular Weight	176.04 g/mol	[NIST WebBook]
Appearance	Likely a solid or liquid at room temp.	Inferred
Enthalpy of Formation (solid)	$+174 \pm 1 \text{ kJ/mol}$	[NIST WebBook]
Enthalpy of Combustion (solid)	$-961 \pm 1 \text{ kJ/mol}$	[NIST WebBook]

The positive enthalpy of formation is a strong indicator of the compound's energetic nature and potential instability.

Step-by-Step Waste Preparation for Professional Disposal

The following protocol outlines the necessary steps to safely prepare **trinitroacetonitrile** waste for collection by a licensed hazardous waste disposal company.

1. Waste Identification and Segregation:

- Crucially, do not mix **trinitroacetonitrile** with any other waste stream. This includes other organic solvents, acids, bases, or oxidizers. Incompatible materials can lead to violent reactions.
- It should be treated as both a reactive (potentially explosive) and highly toxic waste.

2. Container Selection and Labeling:

- Use a designated, clean, and chemically compatible container. A robust container with a pressure-releasing cap may be advisable, but consult with your EHS officer.
- The container must be clearly labeled with the following information:
 - "Hazardous Waste"
 - "**Trinitroacetonitrile**"
 - CAS Number: "630-72-8"
 - Hazard Pictograms: Explosive, Acutely Toxic, Oxidizer.
 - Accumulation Start Date.

3. Safe Storage Pending Disposal:

- Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste storage area.
- The storage location should be away from heat, sunlight, and any sources of ignition or shock.
- Ensure secondary containment is in place to control any potential leaks.
- Restrict access to the storage area to authorized personnel only.

4. Documentation and Professional Disposal:

- Maintain a detailed record of the amount of **trinitroacetonitrile** waste generated.
- Contact your institution's EHS department or a certified hazardous waste disposal company. Provide them with all available information on the compound, including its name, CAS number, and any available safety data. They will provide specific instructions for packaging and collection.[\[1\]](#)[\[2\]](#)
- Due to its nature as an energetic material, specialized handling and transportation will be required.[\[1\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe management and disposal of **trinitroacetonitrile**.

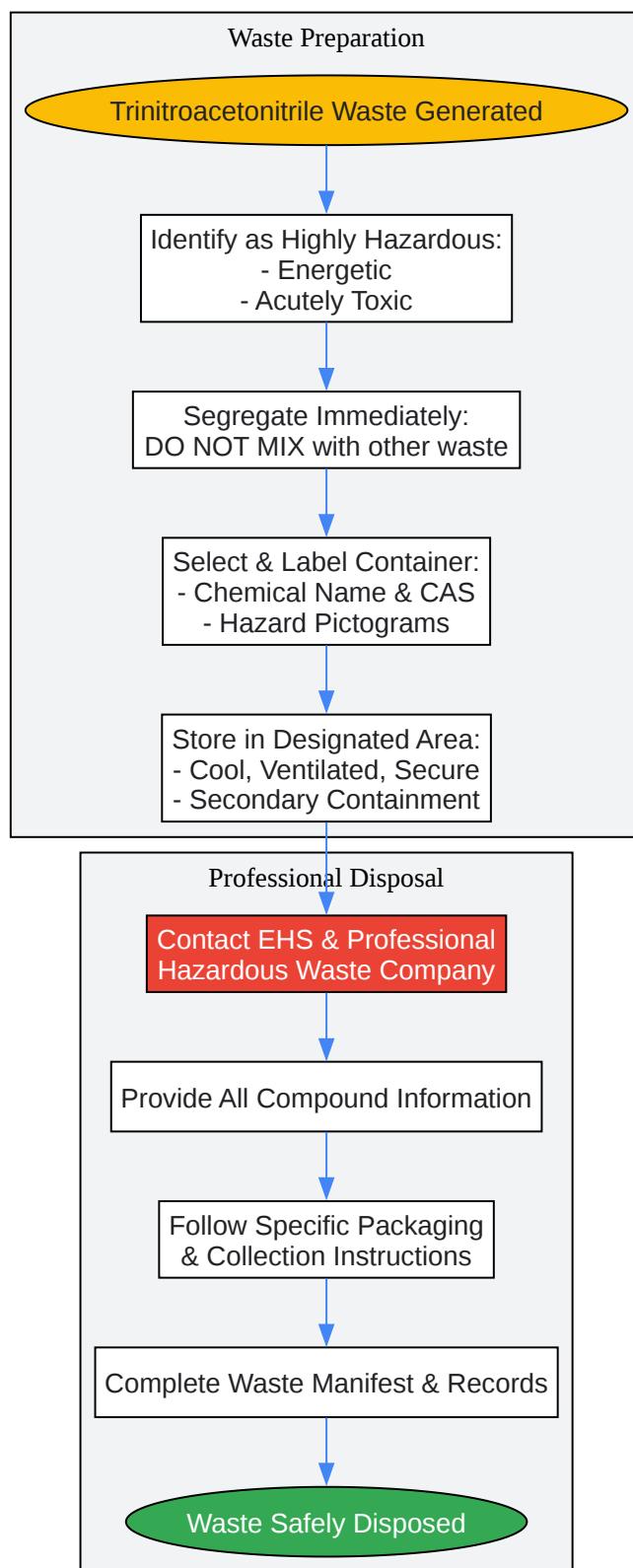
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Figure 1. Procedural workflow for the safe disposal of **trinitroacetonitrile**.

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References

- 1. stacks.cdc.gov [stacks.cdc.gov]
- 2. ethz.ch [ethz.ch]
- To cite this document: BenchChem. [Proper Disposal of Trinitroacetonitrile: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13761577#trinitroacetonitrile-proper-disposal-procedures>]

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